

Technical Support Center: 4-(Trifluoromethoxy)benzyl alcohol

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)benzyl alcohol

Cat. No.: B152197

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This guide provides essential information, troubleshooting advice, and safety protocols for researchers, scientists, and drug development professionals working with **4-(Trifluoromethoxy)benzyl alcohol** (CAS No: 1736-74-9).

Frequently Asked Questions (FAQs)

1. What is **4-(Trifluoromethoxy)benzyl alcohol**? **4-(Trifluoromethoxy)benzyl alcohol** is an organic building block used in chemical synthesis. Its trifluoromethoxy group (-OCF₃) can alter the electronic properties, lipophilicity, and metabolic stability of molecules, making it a valuable intermediate in the development of pharmaceuticals and agrochemicals.
2. What are the primary applications of this compound? It is primarily used as a reagent and intermediate in organic synthesis.[1] The presence of the trifluoromethoxy group is often associated with increased biological activity and improved pharmacokinetic properties in the final products.[2] It also has applications as a corrosion inhibitor.[3]
3. What are the main hazards associated with **4-(Trifluoromethoxy)benzyl alcohol**? The primary hazards include potential irritation to the eyes, skin, and respiratory system.[4] It is also noted to be moisture-sensitive.[5]
4. What personal protective equipment (PPE) should be worn when handling this chemical? Appropriate PPE includes chemical splash goggles, suitable gloves to prevent skin exposure, and a lab coat or chemical apron.[4] A NIOSH/MSHA-approved respirator should be used if working in an area with poor ventilation or when vapor/mist is generated.[4]

Handling and Storage Guide

Q: How should **4-(Trifluoromethoxy)benzyl alcohol** be stored? A: It should be stored in a cool, dry place in a tightly closed container.[1][4] The storage area should be well-ventilated. Keep it away from sources of ignition and incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[1][4][6]

Q: What are the ideal handling procedures in a laboratory setting? A: Handle the compound in a well-ventilated area, preferably under a chemical fume hood, to avoid breathing vapor, mist, or gas.[7] Avoid contact with skin and eyes.[4] Ensure that an eyewash station and safety shower are readily accessible.[4]

Q: What materials are incompatible with this chemical? A: Avoid contact with strong oxidizing agents, acid anhydrides, acid chlorides, and reducing agents.[1][6]

Q: What should I do in case of a spill? A: For a small spill, use an inert material to absorb the liquid, then sweep or vacuum it up and place it into a suitable disposal container.[4] Ensure proper personal protective equipment is worn during cleanup. Prevent the spill from entering drains or waterways.[8]

Troubleshooting Experimental Issues

Q: My reaction is not proceeding as expected. Could the starting material have degraded? A: Yes. **4-(Trifluoromethoxy)benzyl alcohol** is sensitive to moisture.[5] Improper storage in a container that is not tightly sealed can lead to degradation. Additionally, exposure to incompatible materials or high temperatures can affect its purity.

Q: I'm observing unexpected side products in my synthesis. What could be the cause? A: The alcohol group is reactive and can undergo oxidation. If the compound has been stored for an extended period or exposed to air, partial oxidation to the corresponding aldehyde or carboxylic acid could have occurred. Also, check for incompatibilities with other reagents or solvents used in your reaction. Hazardous decomposition upon heating can produce hydrogen fluoride gas, which may lead to unwanted reactions.[4]

Q: The compound has changed in appearance (e.g., color). Is it still usable? A: **4-(Trifluoromethoxy)benzyl alcohol** is typically a colorless liquid.[5] A change in color may indicate contamination or degradation. It is recommended to verify the purity of the material

using an appropriate analytical technique (e.g., NMR, GC-MS) before proceeding with critical experiments.

Physicochemical Data

The following table summarizes the key quantitative properties of **4-(Trifluoromethoxy)benzyl alcohol**.

Property	Value	Reference(s)
CAS Number	1736-74-9	
Molecular Formula	CF ₃ OC ₆ H ₄ CH ₂ OH	
Molecular Weight	192.14 g/mol	
Appearance	Colorless Liquid	[5]
Form	Liquid	
Boiling Point	108 °C / 25 mmHg	
Density	1.326 g/mL at 25 °C	
Flash Point	98 °C (208.4 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.449	
Storage Class	10 - Combustible liquids	

Experimental Protocol: Esterification Example

This section provides a general methodology for a common reaction involving **4-(Trifluoromethoxy)benzyl alcohol**.

Objective: To synthesize an ester, such as 4-(trifluoromethoxy)benzyl acetate, via Fischer esterification.

Materials:

- **4-(Trifluoromethoxy)benzyl alcohol**

- Acetic acid (or other suitable carboxylic acid)
- Concentrated sulfuric acid (catalyst)
- Anhydrous solvent (e.g., Toluene)
- Sodium bicarbonate solution (for workup)
- Anhydrous magnesium sulfate (for drying)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

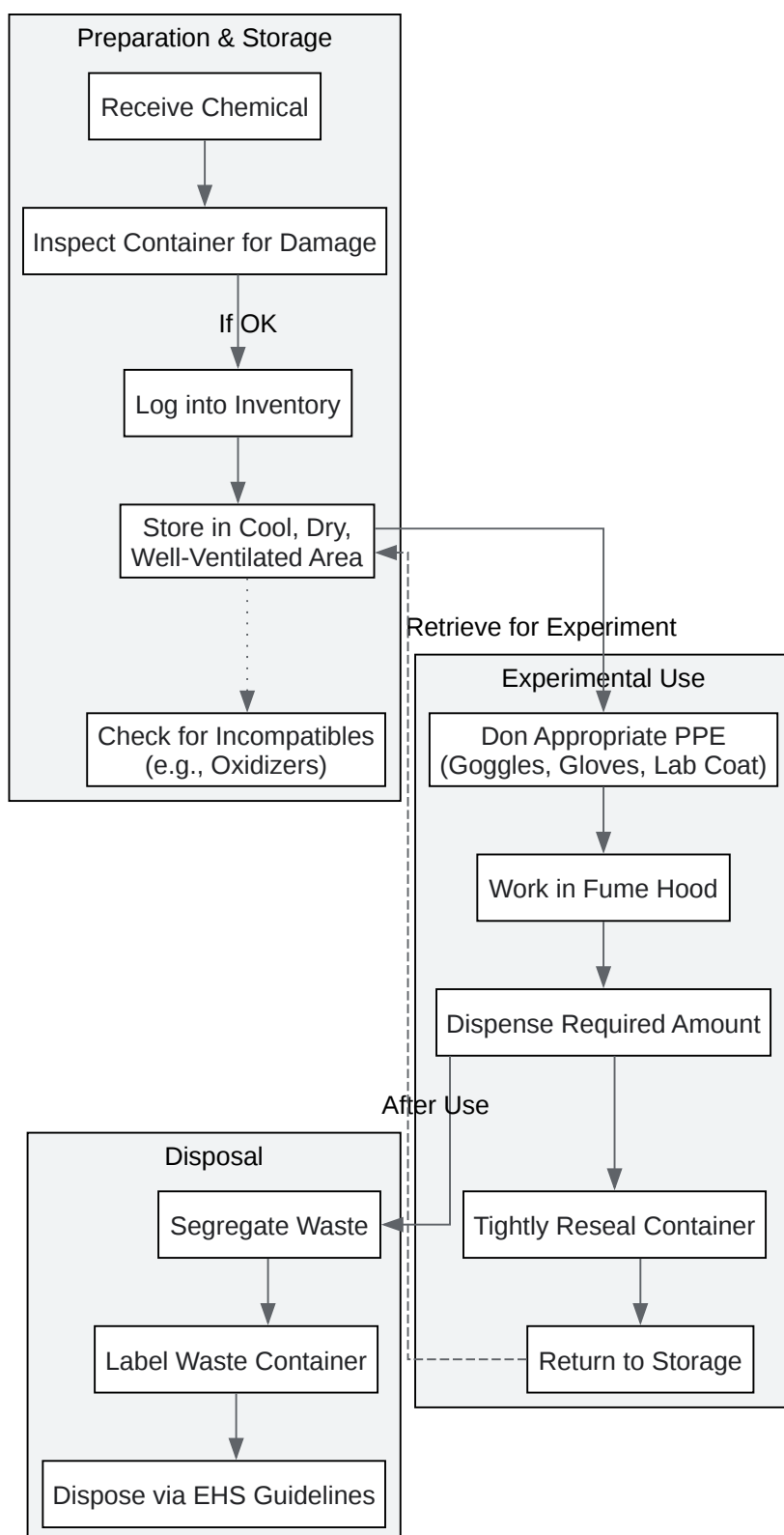
Methodology:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve **4-(Trifluoromethoxy)benzyl alcohol** (1 equivalent) in the chosen anhydrous solvent.
- **Reagent Addition:** Add the carboxylic acid (e.g., acetic acid, 1.1 to 1.5 equivalents) to the flask.
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 2-3 drops) to the mixture.
- **Reflux:** Attach a reflux condenser and heat the reaction mixture to reflux. Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography - TLC).
- **Workup:** Once the reaction is complete, allow the mixture to cool to room temperature. Transfer it to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid), and finally with brine.

- **Drying and Concentration:** Dry the isolated organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude ester product.
- **Purification:** If necessary, purify the crude product using a suitable method such as column chromatography or distillation.

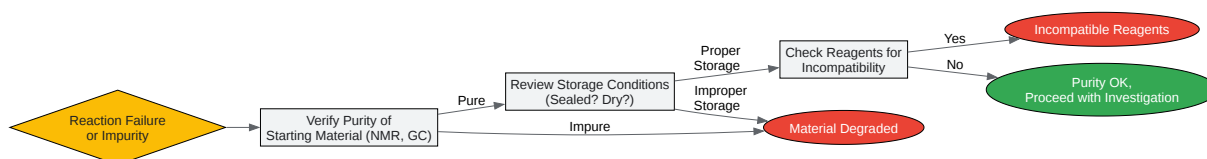
Visual Workflow and Logic Diagrams

The following diagrams illustrate key logical workflows for handling **4-(Trifluoromethoxy)benzyl alcohol**.



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Caption: Logical workflow for the safe handling and storage of **4-(Trifluoromethoxy)benzyl alcohol**.



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Caption: A troubleshooting decision tree for experiments involving **4-(Trifluoromethoxy)benzyl alcohol**.

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